

# Health and Safety Considerations for Tributylstibine: A Technical Guide

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Compound of Interest		
Compound Name:	Tributylstibine	
Cat. No.:	B1616207	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal safety data sheet (SDS) or professional safety training. Always consult the official SDS provided by the manufacturer and follow all institutional and regulatory safety protocols before handling **TributyIstibine**.

### Introduction

**TributyIstibine** (CAS No. 2155-73-9), also known as tributyIstibane, is an organoantimony compound with the chemical formula C<sub>12</sub>H<sub>27</sub>Sb.[1] Its unique chemical properties make it a subject of interest in various research applications. However, it also presents significant health and safety hazards that demand rigorous adherence to safety protocols. This guide provides an in-depth overview of the health and safety considerations, handling procedures, and emergency responses associated with **TributyIstibine** to ensure its safe use in a laboratory setting.

### **Hazard Identification and Classification**

**TributyIstibine** is classified as a hazardous substance based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[1] The primary hazards include its pyrophoric nature, reactivity with water, and acute toxicity.[1]

### **GHS Hazard Classification**



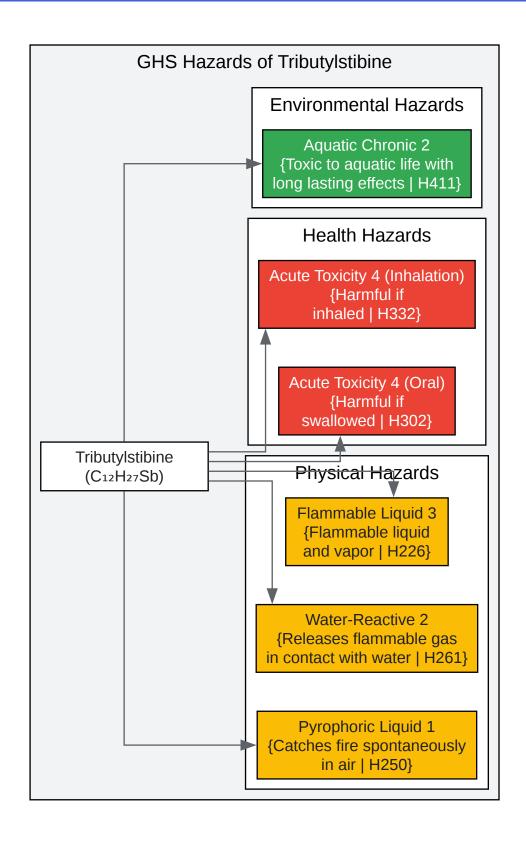
The GHS classification for **TributyIstibine**, as aggregated from notifications to the ECHA C&L Inventory, indicates several critical hazards.[1]

Table 1: GHS Hazard Classification for Tributylstibine

Hazard Class	Hazard Category	Hazard Statement
Pyrophoric Liquids	Category 1	H250: Catches fire spontaneously if exposed to air
Substances and mixtures which in contact with water, emit flammable gases	Category 2	H261: In contact with water releases flammable gas
Flammable liquids	Category 3	H226: Flammable liquid and vapor
Acute toxicity, oral	Category 4	H302: Harmful if swallowed
Acute toxicity, inhalation	Category 4	H332: Harmful if inhaled
Hazardous to the aquatic environment, long-term hazard	Category 2	H411: Toxic to aquatic life with long lasting effects

Source: PubChem[1]





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Caption: GHS Hazard Profile for **TributyIstibine**.



# **Toxicological and Physical Properties**

A thorough understanding of the toxicological and physical properties of **TributyIstibine** is essential for risk assessment.

# **Toxicological Data**

Detailed quantitative toxicological studies, such as specific LD50 (median lethal dose) or LC50 (median lethal concentration) values, for **TributyIstibine** are not readily available in the public domain. The hazard classification is based on data submitted to regulatory bodies like ECHA.

[1] The primary toxicological concern is acute toxicity upon ingestion or inhalation, as indicated by its classification as Category 4.[1]

Table 2: Summary of Acute Toxicity

Exposure Route	GHS Category	Hazard Statement	Available Data
Oral	Category 4	H302: Harmful if swallowed	No specific LD50 data available in public search results.[1]
Inhalation	Category 4	H332: Harmful if inhaled	No specific LC50 data available in public search results.[1]
Dermal	Not Classified	-	No data available.

Source: PubChem[1]

## **Physical and Chemical Properties**

The following table summarizes key physical and chemical properties for **Tributylstibine**. Note that many of these are computed properties and should be treated as estimates.

Table 3: Physical and Chemical Properties of **TributyIstibine** 



Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>27</sub> Sb	PubChem[1]
Molecular Weight	293.10 g/mol	PubChem[1]
IUPAC Name	tributylstibane	PubChem[1]
CAS Number	2155-73-9	PubChem[1]
Appearance	Data not available (likely a liquid)	-
Boiling Point	Data not available	-
Flash Point	Data not available	-
Autoignition	Catches fire spontaneously in air	PubChem[1]

Source: PubChem[1]

# **Experimental Protocols**

Detailed experimental protocols for the toxicological assays used to classify **TributyIstibine** are not available in the public domain based on the conducted searches. Toxicological data submitted for regulatory classification, such as under REACH, is often proprietary. Standard methodologies, such as those outlined by the OECD for acute oral and inhalation toxicity testing, are typically followed.[2][3] For instance, an acute oral toxicity study (e.g., OECD Guideline 425) would generally involve administering the substance to rats at various dose levels to determine the dose at which 50% of the test population succumbs (LD50).[2]

# Safe Handling and Storage

Due to its pyrophoric and water-reactive nature, **TributyIstibine** requires stringent handling and storage protocols.

# Handling



- Inert Atmosphere: All manipulations must be carried out under an inert atmosphere (e.g., argon or nitrogen) in a glovebox or using Schlenk line techniques.
- Ventilation: Work must be performed in a well-ventilated area, preferably within a chemical fume hood designed for handling pyrophoric materials.
- Ignition Sources: Absolutely no open flames, hot surfaces, or other sources of ignition should be present in the handling area. Use only non-sparking tools.
- Personal Protective Equipment (PPE): Appropriate PPE must be worn at all times (see Section 6.0).
- Avoid Contact: Prevent contact with skin, eyes, and clothing. Do not breathe vapors or mists.

### **Storage**

- Container: Store in a tightly sealed, robust container, under an inert atmosphere.
- Location: Keep in a cool, dry, well-ventilated area designated for pyrophoric and waterreactive chemicals.
- Incompatibilities: Store away from water, moisture, oxidizing agents, and acids.
- Security: The storage area should be locked and accessible only to authorized personnel.

# **Personal Protective Equipment (PPE)**

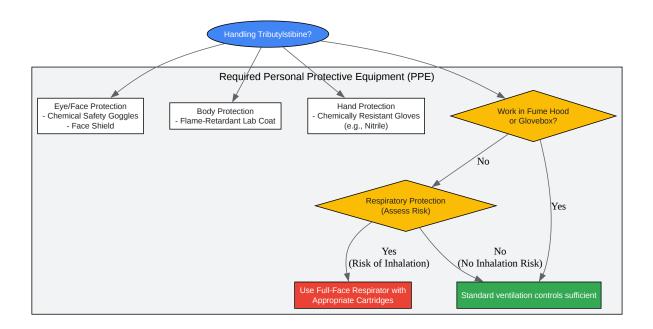
A comprehensive PPE strategy is mandatory when working with **TributyIstibine**.

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection:
  - Gloves: Use chemically resistant gloves (e.g., nitrile or neoprene). Inspect gloves for integrity before use.
  - Clothing: A flame-retardant lab coat is required. For larger quantities or increased risk of splash, a chemical-resistant apron or suit should be worn over the flame-retardant



clothing.

 Respiratory Protection: If there is a risk of inhalation (e.g., outside of a fume hood or glovebox), a full-face respirator with appropriate cartridges for organic vapors and particulates should be used.



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Caption: Logic for Selecting Personal Protective Equipment (PPE).

# **Emergency Procedures**

Immediate and appropriate response to emergencies is critical to minimizing harm.



### **First-Aid Measures**

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
- Skin Contact: Remove all contaminated clothing immediately. Flush the affected area with copious amounts of water for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do.
   Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

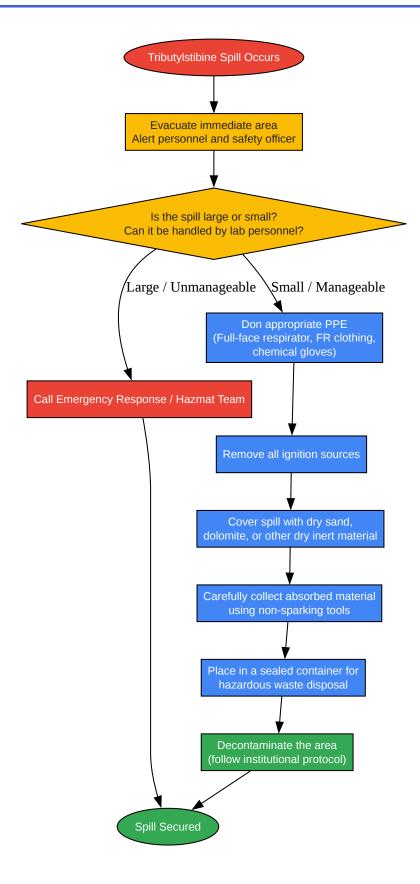
### **Fire-Fighting Measures**

- Suitable Extinguishing Media: Use dry chemical powder (e.g., Met-L-X, Lith-X), sand, or dolomite.
- Unsuitable Extinguishing Media:DO NOT USE WATER, a carbon dioxide (CO<sub>2</sub>), or halogenated agents. Contact with water will release flammable gas.[1]
- Specific Hazards: The substance is pyrophoric and will ignite spontaneously in air. It reacts with water to produce flammable gas.[1] Combustion may produce toxic fumes of antimony and carbon oxides.

### **Accidental Release Measures**

A spill of **TributyIstibine** is a serious emergency that requires a trained response.





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Caption: Workflow for Responding to a TributyIstibine Spill.



# **Stability and Reactivity**

- Reactivity: Pyrophoric; catches fire spontaneously on exposure to air. Reacts with water to release flammable gases.[1]
- Chemical Stability: Stable when stored under an inert atmosphere and away from moisture.
- Conditions to Avoid: Exposure to air, moisture, heat, and all sources of ignition.
- Incompatible Materials: Water, strong oxidizing agents, acids, and alcohols.
- Hazardous Decomposition Products: Thermal decomposition can produce toxic and flammable products, including antimony oxides, carbon monoxide, and carbon dioxide.

### Conclusion

**TributyIstibine** is a highly hazardous material that requires expert handling and a controlled environment. Its pyrophoric, water-reactive, and acutely toxic properties necessitate a multi-layered safety approach, including the mandatory use of an inert atmosphere, appropriate personal protective equipment, and robust emergency preparedness. All personnel must be thoroughly trained on the risks and procedures outlined in this guide and the official Safety Data Sheet before commencing any work with this compound.

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# References

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